

# An In-depth Technical Guide to 1-Chloroanthraquinone: Synthesis, Properties, and Applications

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## Compound of Interest

Compound Name: 1-Chloroanthraquinone

Cat. No.: B052148

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## Abstract

This technical guide provides a comprehensive overview of **1-Chloroanthraquinone**, a pivotal chemical intermediate in the synthesis of dyes, pigments, and potentially therapeutic compounds. This document details its chemical structure, physicochemical properties, established synthesis protocols, and significant applications, with a focus on its role in complex organic synthesis. Included are detailed experimental procedures and a visual representation of a key synthetic pathway, designed to be a valuable resource for professionals in chemical research and development.

## Introduction

**1-Chloroanthraquinone** is a chlorinated derivative of anthraquinone, a polycyclic aromatic hydrocarbon. Its chemical structure, featuring a reactive chlorine atom on the anthraquinone core, makes it a versatile building block in organic synthesis. The anthraquinone scaffold itself is of significant interest in medicinal chemistry, with many of its derivatives exhibiting a range of biological activities, including anticancer properties. This guide will delve into the essential technical aspects of **1-Chloroanthraquinone**, providing researchers and drug development professionals with the foundational knowledge required for its effective utilization.

## Chemical Structure and Identification

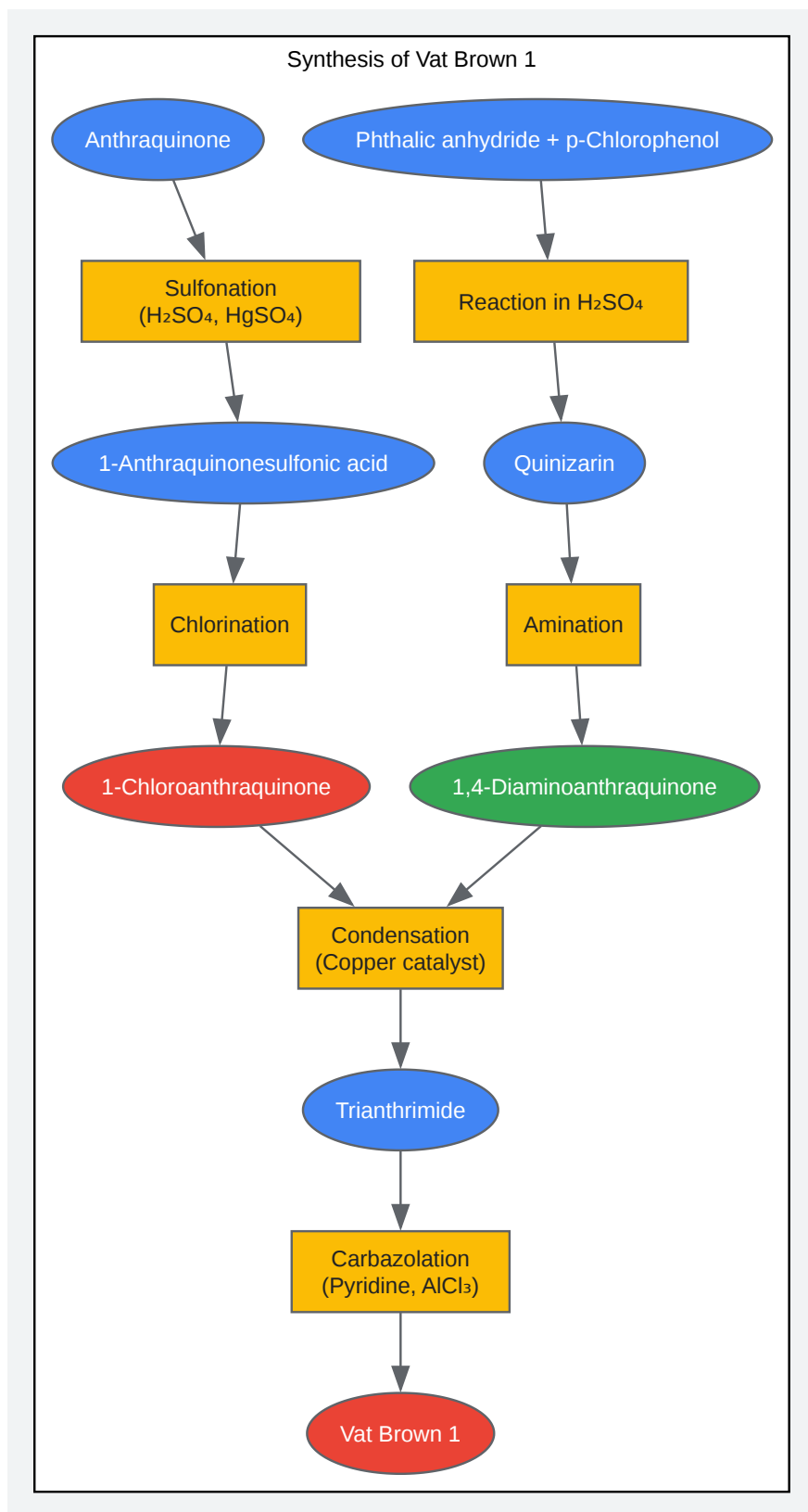
**1-Chloroanthraquinone** is systematically named 1-chloroanthracene-9,10-dione. The structure consists of an anthracene core with two ketone groups at positions 9 and 10, and a single chlorine atom substituted at the C1 position.

CAS Number: 82-44-0[1]

Molecular Formula:  $C_{14}H_7ClO_2$ [2]

Molecular Weight: 242.66 g/mol [2]

Chemical Structure:



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## References

- 1. 1-Chloroanthraquinone | C<sub>14</sub>H<sub>7</sub>ClO<sub>2</sub> | CID 6709 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [precision.fda.gov]
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